

# An In-depth Technical Guide on 4-Amino-5-iodo-2-phenylpyridine

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## Compound of Interest

Compound Name: 4-Amino-5-iodo-2-phenylpyridine

Cat. No.: B3331608

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide serves to consolidate the available physicochemical and biological data on the compound **4-Amino-5-iodo-2-phenylpyridine**. Despite a comprehensive search of scientific literature and chemical databases, specific experimental data for this molecule remains largely unavailable. This document presents the confirmed foundational information and outlines general methodologies that could be adapted for its synthesis and analysis based on related compounds.

## Core Physicochemical Properties

Quantitative experimental data for the key physicochemical properties of **4-Amino-5-iodo-2-phenylpyridine**, such as melting point, boiling point, pKa, aqueous solubility, and the partition coefficient (logP), are not available in the current body of scientific literature. The fundamental molecular details are as follows:

| Property          | Value  | Source |
|-------------------|--|--------|
| Molecular Formula | C <sub>11</sub> H <sub>9</sub> IN <sub>2</sub> | [1]    |
| Molecular Weight  | 296.11 g/mol                                   | [1]    |
| CAS Number        | 848580-35-8                                    | [1]    |

## Synthesis and Characterization: A General Overview

While a specific, detailed experimental protocol for the synthesis of **4-Amino-5-iodo-2-phenylpyridine** has not been published, general synthetic strategies for related aminopyridine derivatives can provide a foundational approach.

### Potential Synthetic Pathway

A plausible synthesis could involve a multi-step process, likely starting with a commercially available phenylpyridine derivative, followed by amination and subsequent iodination. The following diagram outlines a speculative synthetic workflow.



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## References

- 1. synchem.de [synchem.de]
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